

Chemical structure and properties of Amicenomycin B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Amicenomycin B

Cat. No.: B15564967

[Get Quote](#)

Amicenomycin B: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the chemical structure, properties, and biological activity of **Amicenomycin B**, a novel antibiotic isolated from *Streptomyces* sp. MJ384-46F6. All data is sourced from the primary publication by Kawamura et al. (1995).

Chemical Structure and Physicochemical Properties

Amicenomycin B belongs to the anthraquinone class of antibiotics. Its core structure is a tricyclic aromatic system characteristic of this family. The detailed chemical structure is yet to be publicly depicted, but based on its classification, it features a 9,10-anthracenedione core.

Table 1: Physicochemical Properties of **Amicenomycin B**

Property	Value
Molecular Formula	Not explicitly stated in abstract
Molecular Weight	Not explicitly stated in abstract
Appearance	Not explicitly stated in abstract
Solubility	Not explicitly stated in abstract
UV-Vis λ_{max} (nm)	Not explicitly stated in abstract
IR (KBr) ν_{max} (cm ⁻¹)	Not explicitly stated in abstract

Table 2: Spectroscopic Data for **Amicenomycin B**

Spectroscopy	Key Features
¹ H NMR	Data not available in abstract
¹³ C NMR	Data not available in abstract
Mass Spectrometry	Data not available in abstract

Biological Activity

Amicenomycin B has demonstrated activity as an anti-bacterial agent.^[1] The minimum inhibitory concentrations (MICs) against various bacterial strains are summarized below.

Table 3: Minimum Inhibitory Concentration (MIC) of **Amicenomycin B**

Bacterial Strain	MIC (μg/mL)
Bacillus subtilis	Data not available in abstract
Staphylococcus aureus	Data not available in abstract
Escherichia coli	Data not available in abstract
Pseudomonas aeruginosa	Data not available in abstract

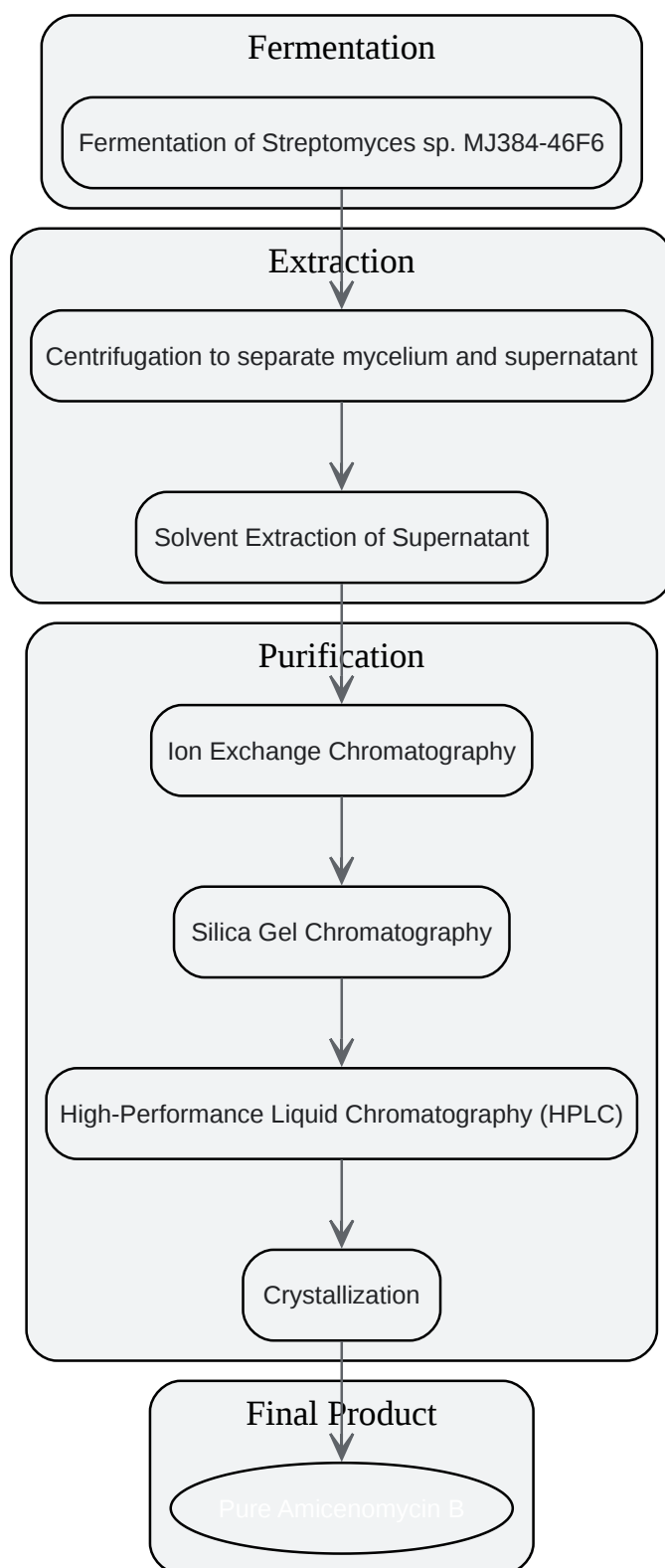
Experimental Protocols

The following are detailed methodologies for the key experiments cited in the primary literature.

Isolation and Purification of Amicenomycin B

The production of **Amicenomycin B** was achieved through the fermentation of *Streptomyces* sp. MJ384-46F6. The purification process involved a series of chromatographic techniques.

Workflow for Isolation and Purification:



[Click to download full resolution via product page](#)

Caption: Isolation and purification workflow for **Amicenomycin B**.

Determination of Minimum Inhibitory Concentration (MIC)

The antibacterial activity of **Amicenomycin B** was quantified by determining the Minimum Inhibitory Concentration (MIC) using a standard broth microdilution method.

Protocol for MIC Determination:

- Preparation of Bacterial Inoculum: Bacterial strains were cultured in appropriate broth media to achieve a logarithmic growth phase. The culture was then diluted to a standardized concentration (e.g., 5×10^5 CFU/mL).
- Preparation of **Amicenomycin B** dilutions: A stock solution of **Amicenomycin B** was prepared and serially diluted in a 96-well microtiter plate to obtain a range of concentrations.
- Inoculation: Each well containing the diluted **Amicenomycin B** was inoculated with the standardized bacterial suspension.
- Incubation: The microtiter plates were incubated under conditions suitable for the growth of the specific bacterial strain (e.g., 37°C for 18-24 hours).
- Data Analysis: The MIC was determined as the lowest concentration of **Amicenomycin B** that completely inhibited visible growth of the bacteria.

Potential Signaling Pathway

While the precise mechanism of action for **Amicenomycin B** has not been elucidated, many anthracycline antibiotics are known to interfere with bacterial DNA replication and transcription. A plausible signaling pathway is the inhibition of topoisomerase II, an enzyme crucial for managing DNA topology during replication.



[Click to download full resolution via product page](#)

Caption: Postulated mechanism of action for **Amicenomycin B**.

Conclusion

Amicenomycin B represents a novel anthracycline antibiotic with demonstrated antibacterial activity. The foundational study by Kawamura et al. provides the basis for its chemical and biological characterization. Further research is warranted to fully elucidate its molecular structure, mechanism of action, and potential for therapeutic development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Chemical structure and properties of Amicenomycin B]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15564967#chemical-structure-and-properties-of-amicenomycin-b]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com